

Determining Optimal Oligomycin E Concentration for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Oligomycin E*

Cat. No.: *B561191*

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Introduction

Oligomycin is a macrolide antibiotic produced by *Streptomyces diastatochromogenes* that potently inhibits ATP synthase.[1][2] Specifically, it targets the F0 subunit of the enzyme, blocking the proton channel necessary for oxidative phosphorylation (OXPHOS) and, consequently, ATP synthesis.[1][2][3] This inhibition of mitochondrial respiration makes Oligomycin a valuable tool in cell biology research to study cellular bioenergetics, apoptosis, and drug resistance. Determining the optimal concentration of **Oligomycin E** is critical for achieving desired experimental outcomes without inducing off-target effects or excessive cytotoxicity.[4] These application notes provide a comprehensive guide and detailed protocols for determining the optimal **Oligomycin E** concentration for your specific cell culture experiments.

Mechanism of Action

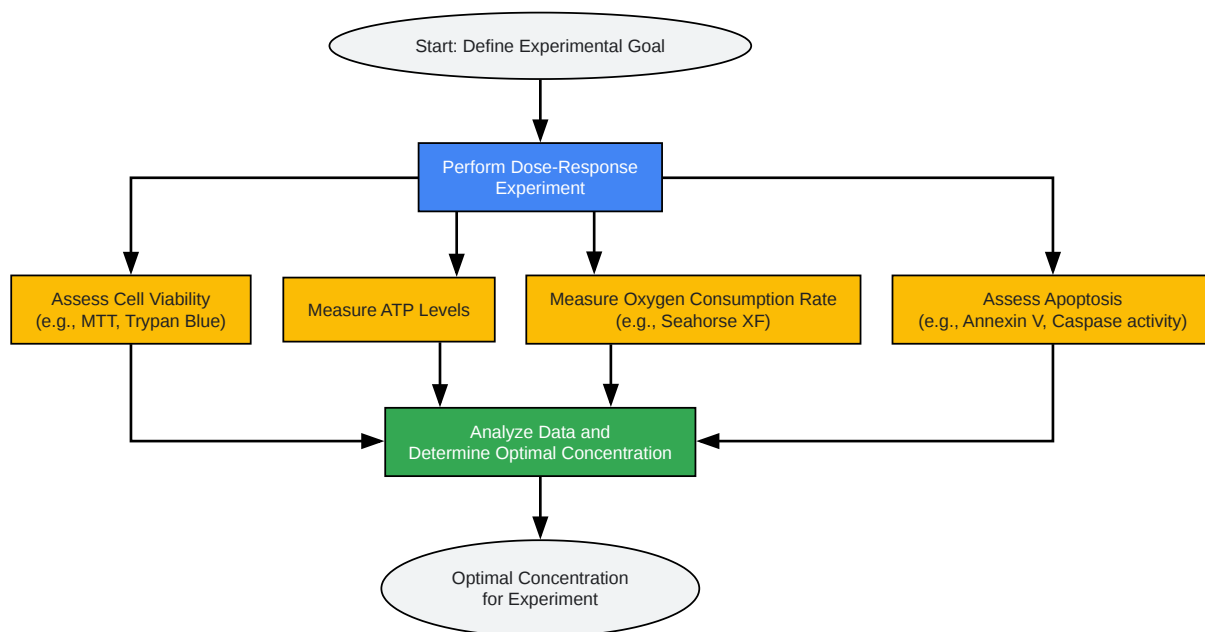
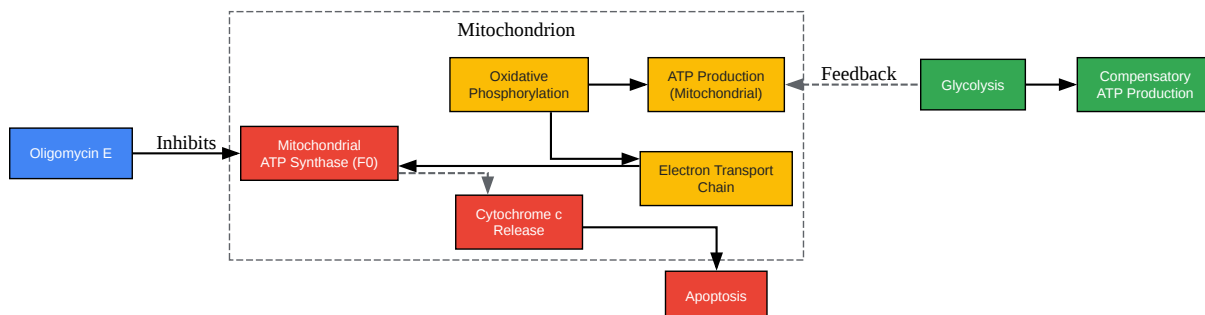
Oligomycin E exerts its biological effects primarily through the inhibition of mitochondrial ATP synthase. This leads to a cascade of cellular events:

- **Inhibition of Oxidative Phosphorylation:** By blocking the F0 proton channel, **Oligomycin E** prevents the influx of protons into the mitochondrial matrix, which is the driving force for ATP

synthesis by ATP synthase.[2][3]

- **Decreased Mitochondrial Respiration:** The blockage of the proton channel leads to a buildup of the proton gradient across the inner mitochondrial membrane, which in turn inhibits the electron transport chain and reduces oxygen consumption.[1][5]
- **Induction of Glycolysis:** To compensate for the loss of ATP from OXPHOS, cells often upregulate glycolysis.[6][7]
- **Induction of Apoptosis:** In many cell types, prolonged or high-dose treatment with Oligomycin can trigger the intrinsic apoptotic pathway through the release of cytochrome c from the mitochondria.[8][9][10]

Signaling Pathway of Oligomycin E-Induced Effects



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